

Application Note: Analytical Characterization of 4-Propoxybenzofuran-6-amine

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Compound of Interest

Compound Name: 4-Propoxybenzofuran-6-amine

CAS No.: 1330752-97-0

Cat. No.: B11808303

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Introduction & Chemical Identity

Compound: **4-Propoxybenzofuran-6-amine** CAS Registry Number: 1330752-97-0
(Representative) Molecular Formula: $C_{11}H_{13}NO_2$ Molecular Weight: 191.23 g/mol [1][2]

Scope and Significance

4-Propoxybenzofuran-6-amine is a critical heterocyclic building block, often utilized in the synthesis of kinase inhibitors and GPCR ligands.[1][2] Its structural integrity relies on two key features: the regiochemistry of the substituents (4-propoxy vs. 6-amino) and the electronic purity of the benzofuran core.[2]

This dossier outlines a comprehensive analytical control strategy. Unlike simple alkyl amines, the 6-amino group is conjugated to the benzofuran system, reducing its basicity (

~3-4) but increasing its susceptibility to oxidative degradation (quinonoid formation).[2]

Furthermore, the lipophilic propoxy tail requires specific chromatographic considerations to prevent retention time drift.[2]

Structural Verification Strategy

The primary challenge in characterizing this compound is distinguishing it from its positional isomers (e.g., 5-propoxy-6-amine or 4-propoxy-7-amine).^{[1][2]}

- **¹H-NMR Signature:** The aromatic protons at positions 5 and 7 will exhibit meta-coupling ().^{[1][2]} A para-substituted isomer would show no coupling or distinct singlets, while ortho would show strong splitting ().^[2]
- **NOESY (Nuclear Overhauser Effect Spectroscopy):** Essential to confirm the proximity of the propoxy group protons to the H-3 or H-5 aromatic protons, definitively assigning the 4-position.^{[1][2]}

Chromatographic Purity Profiling (UHPLC-UV/MS)

Method Development Logic

The amine functionality typically causes peak tailing on standard C18 columns due to interaction with residual silanols.^[2] However, as an aniline derivative, the basicity is suppressed.^[2] We employ a Charged Surface Hybrid (CSH) or Base-Deactivated stationary phase to ensure sharp peak shapes without the need for ion-pairing agents.^{[1][2]}

Standardized Protocol: UHPLC Method

Objective: Quantify purity and detect late-eluting lipophilic dimers or early-eluting hydrolysis products (4-hydroxybenzofuran-6-amine).^{[1][2]}

Parameter	Condition	Rationale
System	Agilent 1290 Infinity II or Waters ACQUITY UPLC	High pressure required for sub-2µm particles.[1][2]
Column	Waters XSelect CSH C18 (2.1 x 100 mm, 2.5 µm)	CSH technology provides superior peak shape for basic compounds at low pH.[2]
Mobile Phase A	0.1% Formic Acid in Water	Low pH (approx 2.[2]7) protonates the amine, ensuring solubility.[2]
Mobile Phase B	0.1% Formic Acid in Acetonitrile	ACN provides sharper peaks for aromatic heterocycles than Methanol.[2]
Flow Rate	0.4 mL/min	Optimized for Van Deemter minimum of 2.5 µm particles. [2]
Column Temp	40°C	Reduces viscosity and improves mass transfer.[2]
Detection	UV @ 254 nm (Ref 360) & 290 nm	254 nm for general aromatics; 290 nm is specific to the benzofuran conjugation.[2]
Gradient	0-1 min: 5% B; 1-8 min: 5% → 95% B; 8-10 min: 95% B	Focused gradient to resolve the lipophilic propoxy tail.[1][2]

System Suitability Requirements

- Tailing Factor (): NMT 1.5 (Strict control to ensure amine is not interacting with silanols).
- Resolution (): > 2.0 between Main Peak and nearest impurity (likely the des-propyl analogue).

- Injection Precision: RSD < 0.5% for 5 replicates.

Mass Spectrometry & Impurity Identification[2][3][4] Fragmentation Pathway (ESI+)

Using Q-TOF or Triple Quadrupole MS is required for structural elucidation of impurities.[2]

- Parent Ion:

[2]

- Key Fragment 1 (

): Loss of the propyl chain (propene) via McLafferty-like rearrangement, yielding the protonated phenol (

).[2]

- Key Fragment 2 (

): Loss of ammonia (

), characteristic of the amine group, though less common in anilines than alkyl amines.[2]

Common Impurities Table

Impurity ID	Structure / Name	Origin	Relative Retention (RRT)
IMP-A	4-Propoxy-6-nitrobenzofuran	Unreacted Precursor	~1.2 (Late eluting)
IMP-B	4-Hydroxybenzofuran-6-amine	De-alkylation byproduct	~0.4 (Early eluting)
IMP-C	4-Propoxybenzofuran (De-aminated)	Over-reduction byproduct	~1.3 (Very lipophilic)

Spectroscopic Characterization Protocols

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

(Prevents exchange of amine protons and ensures solubility).[\[2\]](#)

Protocol:

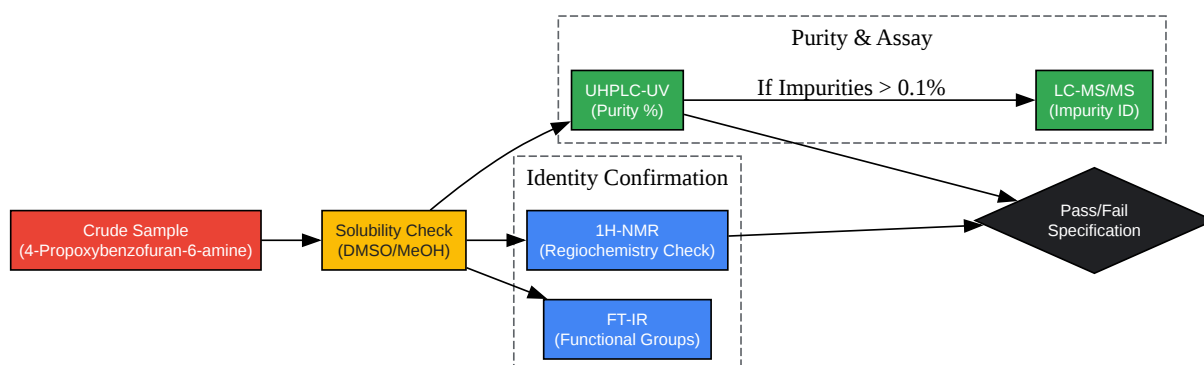
- Preparation: Dissolve 10 mg sample in 0.6 mL DMSO-
.
- Acquisition: ^1H (32 scans), ^{13}C (512 scans), COSY, HSQC.
- Critical Check:
 - Observe doublet at
ppm for H-5 and H-7.[\[1\]](#)[\[2\]](#)
 - Verify
-coupling of
Hz (meta-coupling). If
Hz, the amine is likely at position 5 or 7 (incorrect isomer).[\[2\]](#)
 - Amine protons (
) typically appear as a broad singlet at
ppm.[\[2\]](#)

Infrared Spectroscopy (FT-IR)

- Technique: ATR (Attenuated Total Reflectance) on neat solid.[\[2\]](#)
- Diagnostic Bands:
 - : N-H stretching (doublet for primary amine).[\[1\]](#)[\[2\]](#)

- : N-H bending.[1][2]
- : C-O-C asymmetric stretch (aryl alkyl ether/propoxy).[2]

Visualized Analytical Workflow



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Caption: Figure 1. Integrated analytical workflow for structural confirmation and purity assessment.

Stability & Handling Protocol

Observation: Benzofuran amines are light-sensitive and prone to oxidation (browning) upon exposure to air.[2]

- Storage: Store under Inert Gas (Argon/Nitrogen) at -20°C.
- Solution Stability: Solutions in acetonitrile/water are stable for 24 hours at 4°C. DMSO solutions may show degradation after 48 hours due to hygroscopicity promoting hydrolysis. [2]
- Forced Degradation Study (Stress Testing):

- Acid:[2] 0.1N HCl, 60°C, 2 hours. (Check for ether cleavage).[2]
- Oxidation:[2] 3%
 , RT, 1 hour. (Check for N-oxide formation).

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